

# 1H-Benzimidazole-1-methanol safety and hazards information

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *1H-Benzimidazole-1-methanol*

Cat. No.: *B106515*

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An In-depth Technical Guide to the Safety and Hazards of **1H-Benzimidazole-1-methanol**

## Introduction

**1H-Benzimidazole-1-methanol** (CAS No: 19541-99-2) is a heterocyclic organic compound featuring a benzimidazole core functionalized with a hydroxymethyl group. Benzimidazole derivatives are of significant interest in medicinal chemistry and drug development due to their diverse biological activities. As with any novel or specialized chemical entity, a thorough understanding of its safety and hazard profile is paramount for ensuring the well-being of laboratory personnel and the integrity of research outcomes.

This guide provides a comprehensive overview of the known and anticipated safety considerations, handling procedures, and emergency protocols for **1H-Benzimidazole-1-methanol**. The information is synthesized from available safety data sheets and chemical databases to provide researchers, scientists, and drug development professionals with the necessary knowledge for safe handling and risk mitigation.

## Hazard Identification and Classification

The primary hazards associated with **1H-Benzimidazole-1-methanol** are related to its irritant properties. Based on aggregated data submitted to the European Chemicals Agency (ECHA), the compound is consistently classified as an irritant to the skin, eyes, and respiratory system.

[1]

## Globally Harmonized System (GHS) Classification

The GHS classification provides a standardized framework for communicating the hazards of chemical products.

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Skin Corrosion/Irritation	2	H315	Warning	Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319	Warning	Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3	H335	Warning	May cause respiratory irritation

Source: ECHA C&L Inventory[1]

## GHS Hazard Pictograms

To visually convey the associated risks, the following pictogram is used:

Caption: GHS Pictogram for Irritation, Skin Sensitization, and other hazards.

## Hazard and Precautionary Statements

Hazard Statements (H-Statements):

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements (P-Statements): A comprehensive list of precautionary statements is provided by suppliers and regulatory databases. Key statements include:[1][2][3]

- Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/eye protection/face protection).
- Response: P302+P352 (IF ON SKIN: Wash with plenty of water), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P319 (Get medical help if you feel unwell).
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).

## Toxicological Profile

Specific toxicological studies on **1H-Benzimidazole-1-methanol** are not extensively available in public literature. The toxicological assessment is primarily based on GHS classifications derived from notifications to regulatory bodies and data from structurally similar compounds.

Health Effects of Exposure:

- Inhalation: Inhalation of dust may cause irritation to the respiratory tract, leading to symptoms such as coughing and shortness of breath.[1][2]
- Skin Contact: Direct contact causes skin irritation, characterized by redness, itching, and inflammation.[1][2]
- Eye Contact: The compound is a serious eye irritant, and contact can result in redness, pain, and potential damage if not promptly addressed.[1][2]
- Ingestion: While specific data is limited, ingestion is expected to be harmful. For structurally similar compounds like 2-Benzimidazolemethanol, oral acute toxicity is classified as Category 4 (Harmful if swallowed).[4]

Acute Toxicity Data (Analogous Compounds): Quantitative toxicity data for **1H-Benzimidazole-1-methanol** is not readily available. The table below presents data for a closely related isomer, 2-Benzimidazolemethanol, to provide an indicative toxicological profile.

Compound	Route	Species	Value (LD50/LC50)	Classification	Source
2-Benzimidazolemethanol	Oral	-	Not Available	Category 4 (H302)	[4]
2-Benzimidazolemethanol	Dermal	-	Not Available	Category 4 (H312)	[3]
2-Benzimidazolemethanol	Inhalation	-	Not Available	Category 4 (H332)	[4]

Note: This data is for a structural isomer and should be used as a precautionary reference. A compound-specific risk assessment is essential.

## Safe Handling and Storage Protocols

The causality behind these protocols is to minimize exposure through inhalation, dermal contact, and accidental ingestion by creating physical barriers and employing engineering controls.

### Experimental Protocol: Safe Handling

- Engineering Controls:
  - Conduct all handling procedures in a well-ventilated area.[2]
  - Use a certified chemical fume hood, especially when handling powders or creating solutions, to prevent the generation and inhalation of dust or aerosols.[4]

- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[3]
  - Skin Protection: Wear impervious protective gloves (e.g., nitrile rubber) inspected for integrity before use. Wear a lab coat or other protective clothing to prevent skin contact.[2][5]
  - Respiratory Protection: If ventilation is inadequate or dust is generated, use a NIOSH-approved particulate respirator.[3][4]
- Hygiene Practices:
  - Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[2]
  - Avoid direct contact with the substance. If contact occurs, follow the first-aid procedures outlined in Section 4.
  - Keep the work area clean and tidy to prevent accidental contamination.

## Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5]
- Store in a locked cabinet or area with restricted access.[3]

## Emergency and First-Aid Procedures

A self-validating emergency protocol ensures that immediate and appropriate actions are taken to mitigate harm, with clear escalation steps.

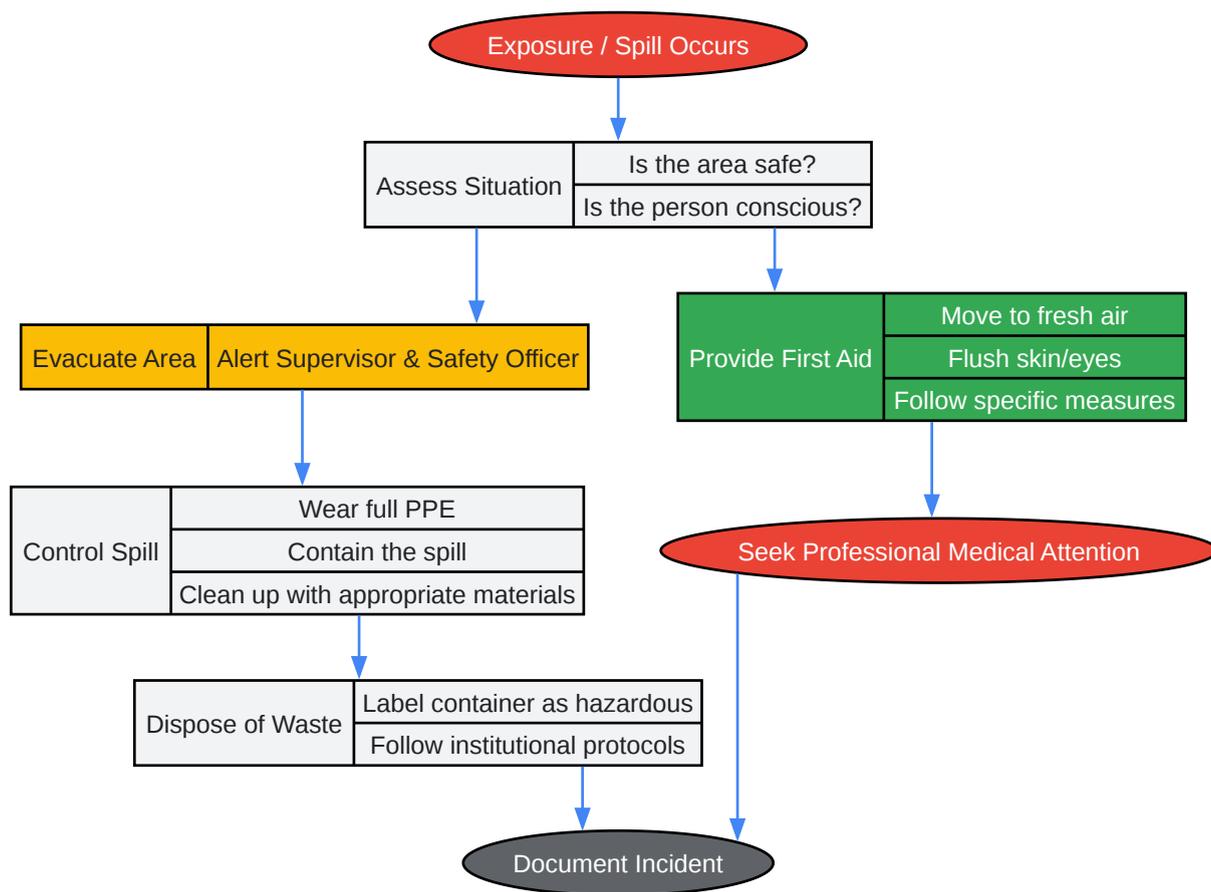
## First-Aid Measures

- If Inhaled: Move the victim to fresh air immediately. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration and seek immediate medical attention. [2][3]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation persists, consult a physician.[2]
- In Case of Eye Contact: Rinse cautiously with pure water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.[2][4]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[2]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid breathing dust and prevent contact with skin or eyes. Wear appropriate PPE as described in Section 3.1.[2][4]
- Environmental Precautions: Prevent the substance from entering drains or waterways.[2]
- Containment and Cleaning: Carefully sweep up or vacuum the spilled solid material, avoiding dust generation. Place the collected material into a suitable, labeled container for disposal.[2]

## Emergency Response Workflow



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Caption: Workflow for responding to an exposure or spill incident.

## Disposal Considerations

Waste material must be treated as hazardous. Dispose of the substance and its container in accordance with all applicable federal, state, and local regulations.[5] Do not allow the chemical

to enter drains or the environment.[2] It is recommended to use a licensed professional waste disposal service.

## References

- PubChem. **1H-Benzimidazole-1-methanol**.
- PubChem Compound Summary for CID 146489, **1H-Benzimidazole-1-methanol**. Safety and Hazards Section.
- PubChem Compound Summary for CID 95890, 1H-Benzimidazole, 1-methyl-. Safety and Hazards Section.

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## Sources

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- To cite this document: BenchChem. [1H-Benzimidazole-1-methanol safety and hazards information]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b106515#1h-benzimidazole-1-methanol-safety-and-hazards-information]

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